

Zidovudine-d3: A Technical Safety and Handling Guide for Research Professionals

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Compound of Interest

Compound Name: Zidovudine-d3

Cat. No.: B12424014

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Introduction

Zidovudine-d3 (AZT-d3) is the deuterated form of Zidovudine, a nucleoside reverse transcriptase inhibitor (NRTI) widely used in the treatment of HIV infection.^[1] As with its parent compound, **Zidovudine-d3** is a potent pharmacological agent that requires careful handling in a laboratory setting. This technical guide provides an in-depth overview of the safety data and handling precautions for **Zidovudine-d3**, tailored for researchers, scientists, and drug development professionals. The safety data presented is based on the information available for Zidovudine, as a specific safety data sheet for the deuterated isotopologue is not readily available and the toxicological properties are expected to be similar.

Safety Data Summary

The following tables summarize the key quantitative data regarding the physical, chemical, and toxicological properties of Zidovudine, which should be considered representative for **Zidovudine-d3**.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ D ₃ N ₅ O ₄	[2][3]
Molecular Weight	270.26 g/mol (calculated)	[2][3]
Appearance	White to off-white crystalline solid or powder.[3][4]	[3][4]
Melting Point	106-112 °C or 120-122 °C.[4]	[4]
Solubility	Soluble in water (25 mg/mL at 25 °C) and ethanol (67 mg/mL).[4]	[4]
pKa	9.68	[4]
Optical Rotation	[α] _D ²⁵ +99° (c = 0.5 in water). [4]	[4]

Toxicological Data

Test	Species	Route	Value	Source
LD50	Rat (male)	Oral	3084 mg/kg	
LD50	Rat (female)	Oral	3683 mg/kg	
LD50	Mouse (male)	Oral	3568 mg/kg	
LD50	Mouse (female)	Oral	3062 mg/kg	
LD50	All Species	IV	>750 mg/kg	
TDLO	Woman	Oral	1 g/kg/6W intermittent	[5]
LDLO	Man	Oral	86 mg/kg/1W intermittent	[5]

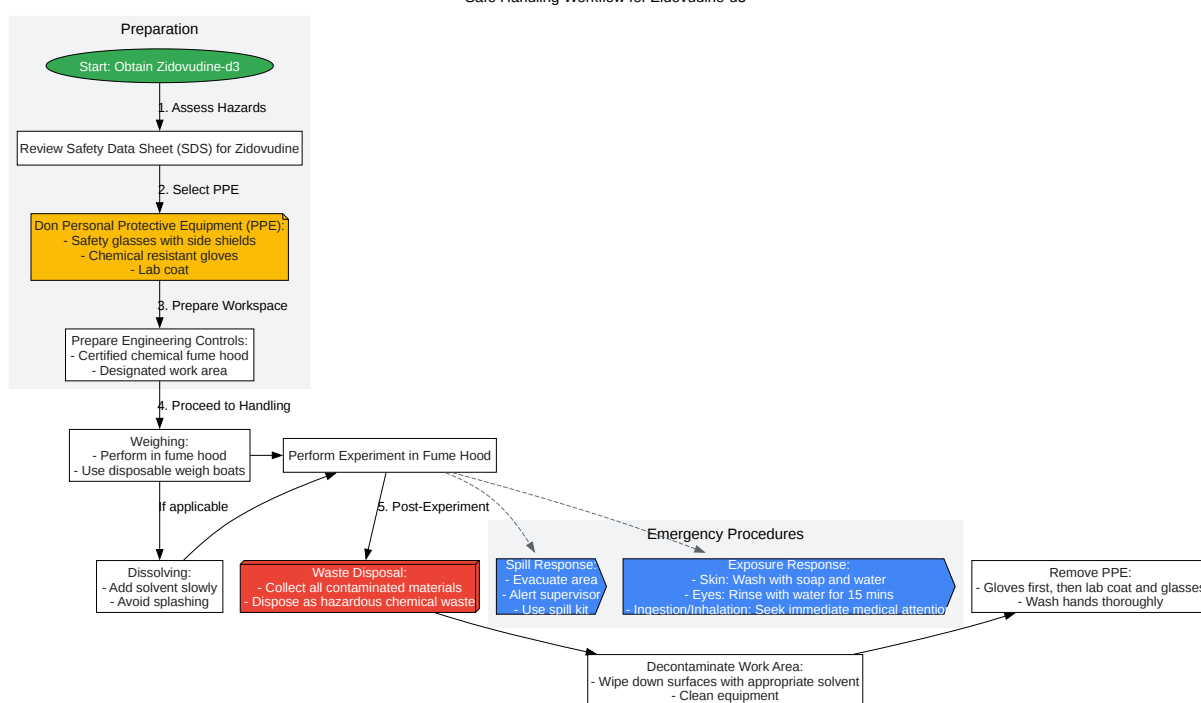
Hazard Classifications

Hazard Category	Classification	Source
Carcinogenicity	Suspected of causing cancer (Category 2).[5][6][7][8] May cause cancer (Category 1A).[5]	[5][6][7][8]
Germ Cell Mutagenicity	Suspected of causing genetic defects (Category 2).[5][6][7]	[5][6][7]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child (Category 2).[5][6][7]	[5][6][7]
Specific Target Organ Toxicity	May cause damage to organs (bone marrow, liver) through prolonged or repeated exposure (Category 2).[6]	[6]
Acute Toxicity (Oral)	Harmful if swallowed (Category 4).[7]	[7]
Eye Irritation	Causes serious eye irritation (Category 2A).[6]	[6]

Experimental Protocols: Safe Handling Workflow

The following diagram outlines the recommended workflow for the safe handling of **Zidovudine-d3** in a laboratory environment. Adherence to these procedures is critical to minimize exposure risk.

Safe Handling Workflow for Zidovudine-d3

[Click to download full resolution via product page](#)Caption: Workflow for Safe Handling of **Zidovudine-d3** in a Laboratory Setting.

Handling Precautions and Personal Protective Equipment (PPE)

Given the health hazards associated with Zidovudine, including suspected carcinogenicity, mutagenicity, and reproductive toxicity, stringent handling precautions are mandatory.[5][6][7]

- Engineering Controls: All work with solid **Zidovudine-d3** should be conducted in a certified chemical fume hood to prevent inhalation of dust.[8] A designated area for handling this compound should be established.
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety glasses with side shields or goggles are required.[6][8]
 - Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn and inspected before use.[8] Gloves should be changed immediately if contaminated.
 - Body Protection: A laboratory coat must be worn.[6]
- Hygiene Practices: Avoid creating dust.[8] Wash hands thoroughly after handling.[6][7] Do not eat, drink, or smoke in the laboratory.

First Aid Measures

In the event of exposure, the following first aid measures should be taken immediately:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[8]
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water.[8]
- Eye Contact: Rinse cautiously with water for several minutes.[6][8] Remove contact lenses if present and easy to do.[6] Continue rinsing and seek medical attention if irritation persists.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[8]

Spill and Waste Disposal

- **Spills:** In case of a spill, evacuate the area and prevent dust from spreading. Wear appropriate PPE and clean up the spill using a spill kit. Collect the spilled material in a sealed container for disposal.
- **Waste Disposal:** All waste materials contaminated with **Zidovudine-d3**, including empty containers, disposable labware, and contaminated PPE, must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.[8]

Conclusion

Zidovudine-d3 is a valuable tool in HIV research and drug development. However, its potent pharmacological activity and associated health hazards necessitate a thorough understanding and implementation of strict safety protocols. By adhering to the guidelines outlined in this document, researchers can minimize the risks associated with handling this compound and ensure a safe laboratory environment.

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